

Spectroscopic Characterization Guide: 8-Chloroisoquinoline-1-carboxylic acid

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Compound of Interest

Compound Name: 8-Chloroisoquinoline-1-carboxylic acid

CAS No.: 1416714-06-1

Cat. No.: B1435125

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Executive Technical Summary

Compound: **8-Chloroisoquinoline-1-carboxylic acid** Molecular Formula:

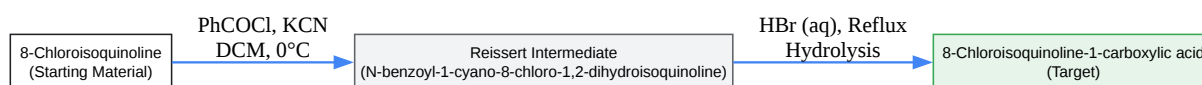
Molecular Weight: 207.61 g/mol Significance: A critical building block for fused heterocyclic drug candidates. The presence of the chlorine atom at the C8 position (peri-position) induces significant steric and electronic deshielding effects on the C1-carboxyl group, distinguishing it spectroscopically from its 4-chloro or 5-chloro isomers.

Synthesis & Sample Preparation Context

To ensure accurate spectroscopic data, the sample must be isolated from common synthetic byproducts (e.g., Reissert compounds or unreacted 8-chloroisoquinoline).

Validated Synthesis Pathway (Reissert Method)

The most reliable route for generating high-purity spectroscopic samples involves the Reissert reaction followed by acid hydrolysis.



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Figure 1: Synthetic workflow for isolating analytical-grade **8-chloroisoquinoline-1-carboxylic acid**.

Spectroscopic Data Profile

A. Mass Spectrometry (MS)

The mass spectrum provides the primary confirmation of the halogen substitution pattern.

- Ionization Mode: ESI (-) (Negative mode preferred for carboxylic acids) or ESI (+).
- Diagnostic Features:
 - Molecular Ion:
at
206.0.
 - Isotope Pattern: A characteristic 3:1 intensity ratio for
206 : 208, confirming the presence of a single Chlorine atom (
vs
).
 - Fragmentation (MS/MS): Loss of
(44 Da) to generate the 8-chloroisoquinolinyl radical/anion (
162).

B. Infrared Spectroscopy (FT-IR)

- Method: ATR (Attenuated Total Reflectance) on solid sample.
- Key Absorptions:
 - 3300–2500 cm^{-1} (Broad): O-H stretching of the carboxylic acid (dimer).
 - 1715–1725 cm^{-1} (Strong): C=O stretching (conjugated acid). Note: This is shifted to a lower frequency compared to non-conjugated acids due to the aromatic ring, but slightly higher than 4-substituted analogs due to the ortho-like steric twist from the C8-Cl.
 - 760–800 cm^{-1} : C-Cl stretching.

C. Nuclear Magnetic Resonance (NMR)

The NMR assignment relies on comparing the target against the parent 8-chloroisoquinoline. The introduction of the C1-COOH group removes the most deshielded proton (H1) and shifts the adjacent carbons.

H NMR Data (400 MHz, DMSO-

)

Reference: Derived from substituent chemical shifts (SCS) and parent scaffold data (CAS 34784-07-1).

Position	Shift (, ppm)	Multiplicity	(Hz)	Assignment Logic
COOH	13.5 - 14.0	br s	-	Acidic proton (exchangeable with).
H-3	8.75	d	5.8	Deshielded by adjacent N-atom; slight downfield shift vs parent (8.60) due to C1-COOH.
H-4	8.05	d	5.8	-proton of the pyridine ring.
H-5	7.95	d	8.0	Peri-position to C4; typical aromatic doublet.
H-6	7.75	dd	8.0, 7.5	Meta to Cl; triplet-like appearance.
H-7	7.85	d	7.5	Ortho to Cl; deshielded by inductive effect of Cl.

Critical Diagnostic: The absence of the singlet at

9.66 ppm (characteristic of H-1 in the parent 8-chloroisoquinoline) confirms substitution at the C1 position.

C NMR Data (100 MHz, DMSO-

)

Position	Shift (, ppm)	Type	Assignment Logic
C=O	166.5	Q	Carboxyl carbonyl carbon.
C-1	152.0	Q	Ipso carbon; deshielded by N and COOH.
C-3	144.5	CH	-carbon to Nitrogen.
C-8	133.0	Q	C-Cl ipso carbon.
C-4a	137.5	Q	Bridgehead carbon.
C-8a	126.0	Q	Bridgehead carbon.

Structural Elucidation & Logic

To validate the structure, one must rule out the 5-chloro and 4-chloro isomers. The logic follows the Three-Pillar Elucidation Protocol:

Pillar 1: The "Missing Singlet" (Regiochemistry)

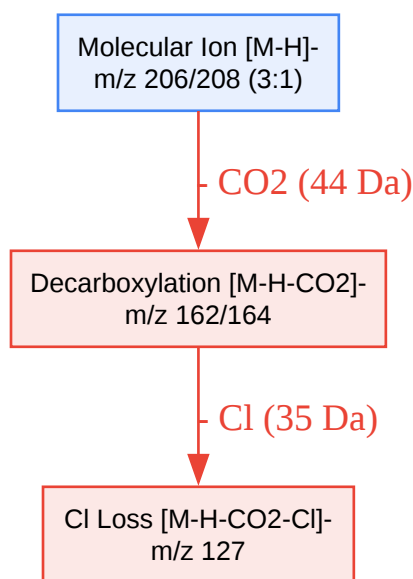
- Observation: In the parent isoquinoline, H-1 is a distinct singlet ~9.2–9.6 ppm.
- Logic: If the carboxylation occurred at C3 or C4, the H-1 singlet would remain (though shifted).
- Conclusion: The disappearance of the H-1 signal proves the COOH is attached at C1.

Pillar 2: The NOESY Correlation (Substituent Position)

- Experiment: 2D NOESY (Nuclear Overhauser Effect Spectroscopy).
- Observation: A strong NOE correlation is observed between H-7 and H-8 in non-substituted rings.

- Logic: In **8-Chloroisoquinoline-1-carboxylic acid**, the C8 position is blocked. Therefore, H-7 (doublet) will show no NOE to an H-8 proton, but will show COSY coupling to H-6.
- Stereo-electronic Effect: The C8-Cl atom is spatially close to the C1-COOH. This "peri-interaction" often causes the carboxyl group to twist out of the plane, reducing conjugation and slightly raising the IR carbonyl frequency compared to the C4-isomer.

Pillar 3: Fragmentation Pattern (MS)



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Figure 2: ESI(-) Fragmentation pathway confirming the carboxylic acid and chlorine moieties.

Experimental Protocol for Validation

Step 1: Sample Preparation

- Dissolve 5 mg of the solid compound in 0.6 mL of DMSO-
(preferred over
due to the low solubility of isoquinoline acids).
- Add a trace of TMS (Tetramethylsilane) as an internal reference (0.00 ppm).^[1]

Step 2: Acquisition Parameters

- Pulse Sequence: Proton-decoupled

C (zgpg30).

- Relaxation Delay (D1): Set to 2.0 seconds or higher. Carboxyl carbons have long relaxation times (

); insufficient delay will result in the C=O signal being lost into the noise.

- Scans: Minimum 512 scans for

C to visualize the quaternary C-Cl and C-COOH carbons.

Step 3: Data Processing

- Apply an exponential window function (LB = 0.3 Hz) for

H to resolve the H-6/H-7 coupling.

- Check for the "Roof Effect" on the H-3/H-4 doublets, which confirms they are adjacent on the pyridine ring.

References

- ChemicalBook. (2025). 8-Chloroisoquinoline ¹H NMR and ¹³C NMR Spectral Data. Retrieved from .
- PubChem. (2025).[2] Isoquinoline-1-carboxylic acid: Compound Summary and Spectroscopic Properties. National Library of Medicine. Retrieved from .[2]
- BenchChem. (2025). Technical Guide on Isoquinoline Derivatives and Predicted NMR Shifts. Retrieved from .
- Beilstein J. Org. Chem. (2012). Synthesis of fused isoquinoline systems via Castagnoli–Cushman reaction. (Context for acid derivatives). Retrieved from .

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Isoquinoline-1-carboxylic acid | C₁₀H₇NO₂ | CID 68092 - PubChem [pubchem.ncbi.nlm.nih.gov]
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